

optimizing Sulfluramid concentration for effective pest control

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Compound of Interest

Compound Name: Sulfluramid

Cat. No.: B1681785

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Technical Support Center: Sulfluramid Pest Control Experiments

This guide provides troubleshooting advice and frequently asked questions for researchers, scientists, and drug development professionals working with **Sulfluramid**.

Disclaimer: The use of **Sulfluramid** is highly restricted or phased out in many regions, including the United States and the European Union.[1][2] This is due to its degradation into Perfluorooctane Sulfonate (PFOS), a persistent organic pollutant (POP) with global use restrictions under the Stockholm Convention.[3][4][5] Researchers must adhere to all local, national, and international regulations regarding the acquisition, use, and disposal of this compound.

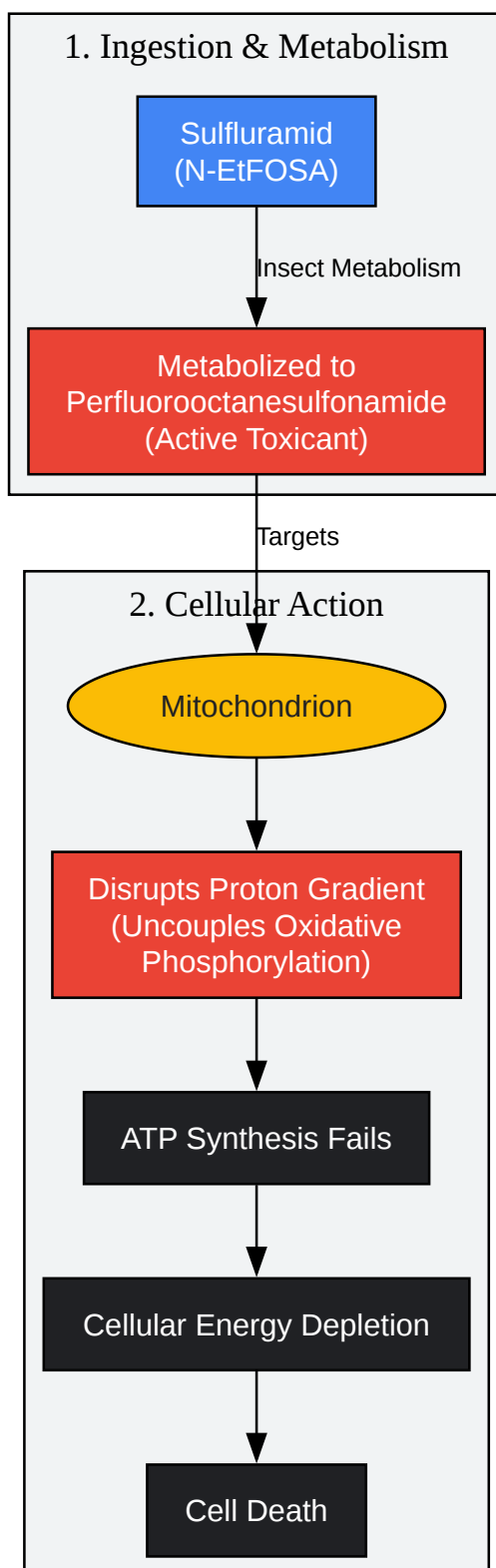
Frequently Asked Questions (FAQs)

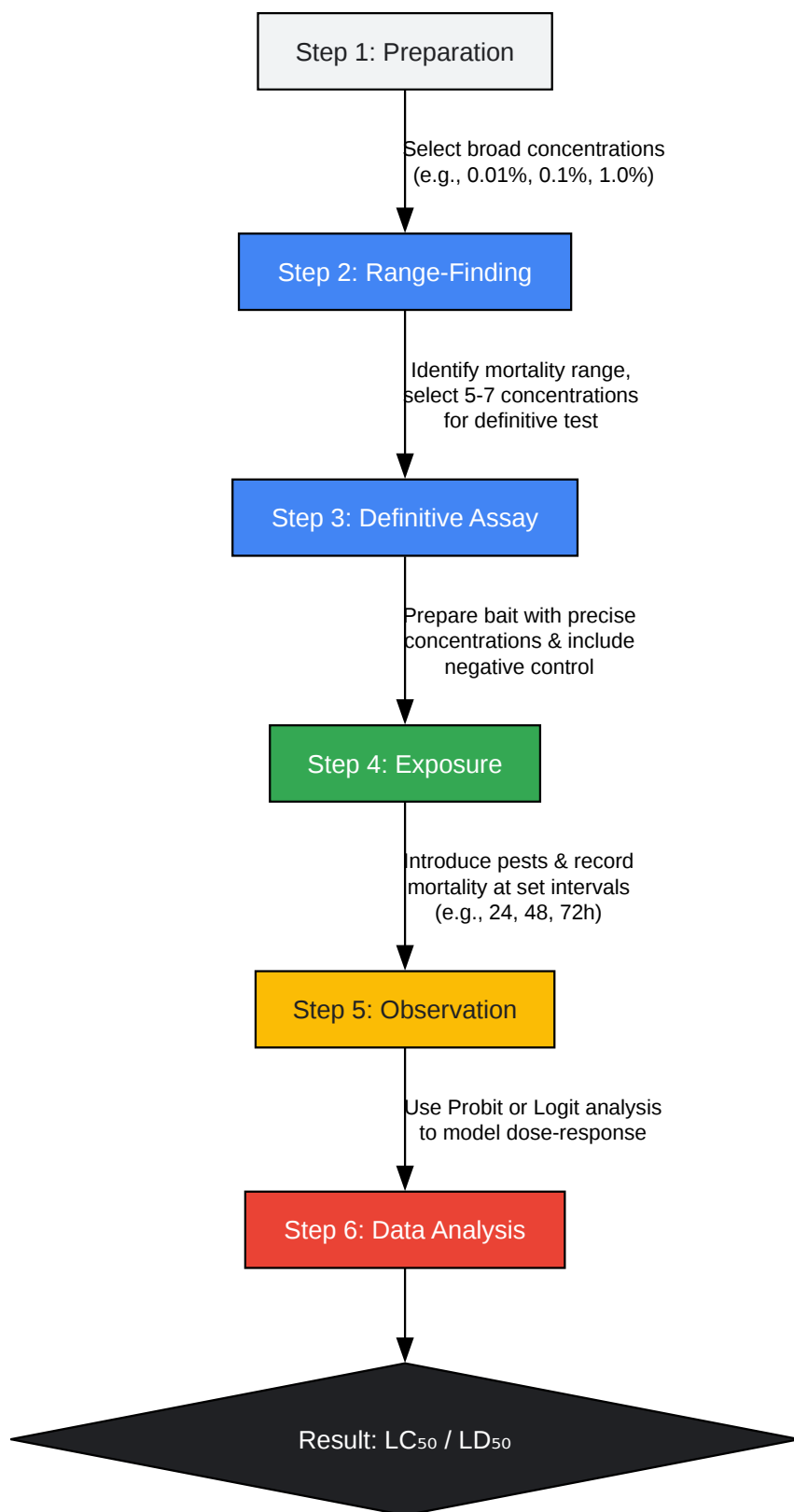
Section 1: Mechanism of Action and Core Concepts

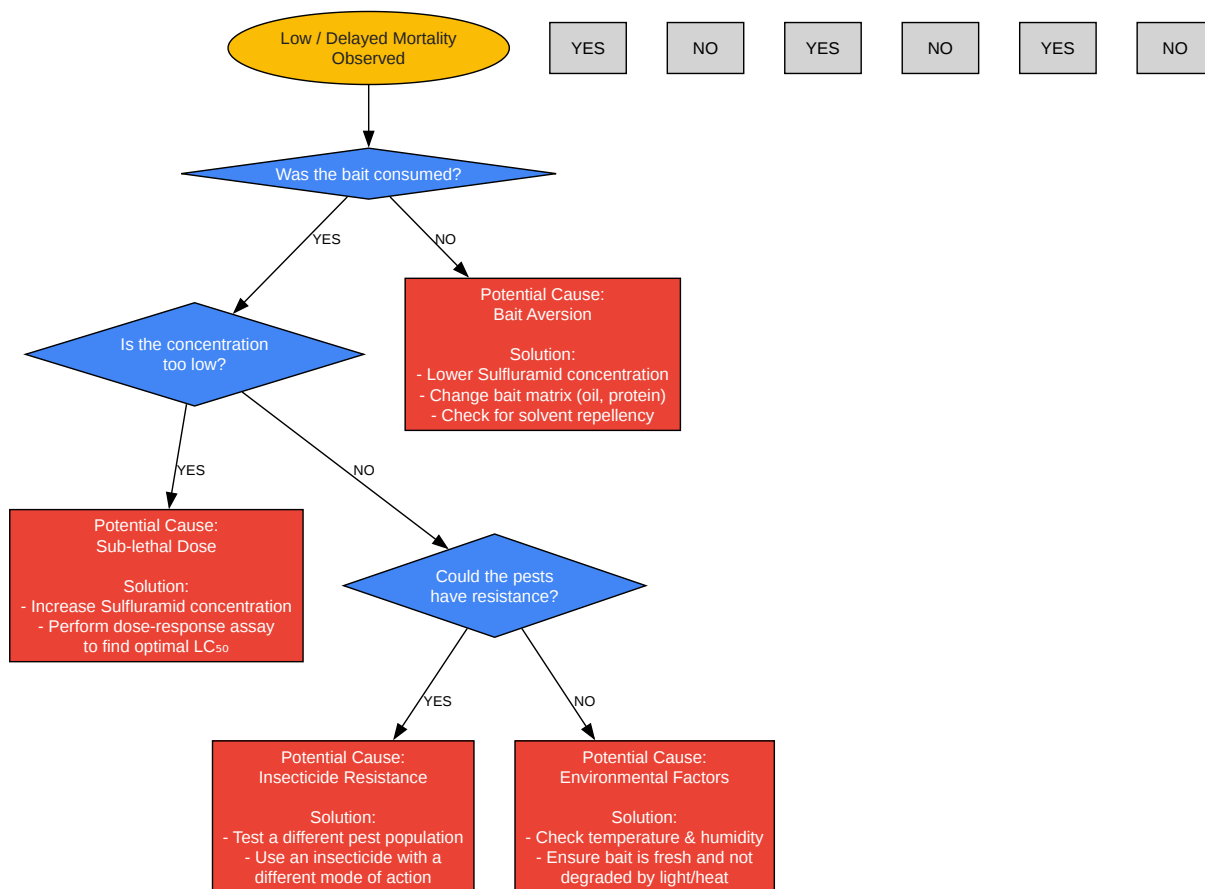
Q1: What is **Sulfluramid** and what is its mechanism of action?

Sulfluramid (N-EtFOSA) is a perfluorinated pesticide belonging to the chemical group of Fluoraliphatic Sulfonamides.[4][6] It functions as a delayed-action stomach insecticide.[7] Its primary mechanism of action is the uncoupling of oxidative phosphorylation in insect mitochondria.[7][8] After ingestion, **Sulfluramid** is metabolized into

perfluorooctanesulfonamide, which disrupts the mitochondrial proton gradient, preventing ATP synthesis and leading to cell death due to energy depletion.^[6]^[8]







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